

Propargyl-PEG3-NHS Ester: A Technical Guide to Synthesis and Purity

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Compound of Interest

Compound Name: *Propargyl-PEG3-NHS ester*

Cat. No.: *B610233*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and purity assessment of **Propargyl-PEG3-NHS ester**, a heterobifunctional linker critical in bioconjugation, drug delivery, and the development of antibody-drug conjugates (ADCs) and PROTACs. This document outlines a plausible synthetic route, detailed experimental protocols, and robust analytical methodologies for quality control.

Introduction

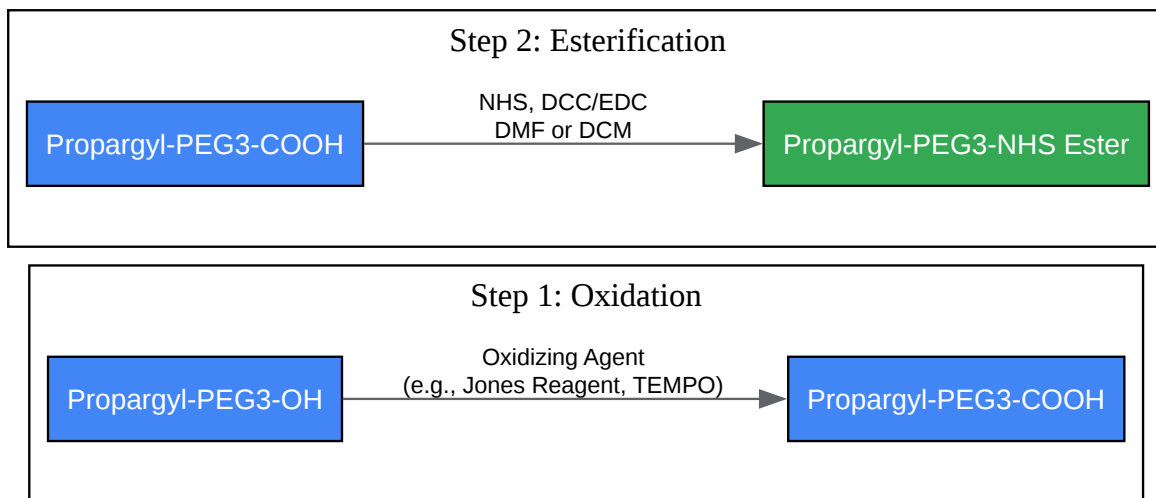
Propargyl-PEG3-NHS ester is a versatile chemical tool featuring a terminal alkyne group for "click" chemistry reactions and an N-hydroxysuccinimide (NHS) ester for efficient conjugation to primary amines. The triethylene glycol (PEG3) spacer enhances solubility and reduces steric hindrance. This guide details the synthesis of this linker and the analytical methods to ensure its purity, which is paramount for reproducible and effective bioconjugation.

Synthesis of Propargyl-PEG3-NHS Ester

The synthesis of **Propargyl-PEG3-NHS ester** is typically achieved through a two-step process starting from a commercially available propargyl-PEG3-alcohol. The first step involves the oxidation of the terminal alcohol to a carboxylic acid, followed by the activation of the carboxylic acid with N-hydroxysuccinimide to form the reactive NHS ester.

Synthesis Pathway

The overall synthetic pathway can be visualized as follows:



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Caption: Synthesis of **Propargyl-PEG3-NHS Ester**.

Experimental Protocol

Step 1: Synthesis of Propargyl-PEG3-Carboxylic Acid

A detailed protocol for the oxidation of the terminal alcohol of a PEG linker to a carboxylic acid is a standard organic chemistry procedure. One common method involves the use of Jones reagent or a milder oxidizing agent like TEMPO.

- Materials: Propargyl-PEG3-OH, Jones reagent (or TEMPO/NaOCl), acetone, sulfuric acid, diethyl ether, sodium sulfate, silica gel.
- Procedure:
 - Dissolve Propargyl-PEG3-OH in acetone and cool the solution in an ice bath.
 - Slowly add Jones reagent dropwise to the stirred solution. The reaction is exothermic and the color will change from orange to green.

- Monitor the reaction by thin-layer chromatography (TLC).
- Once the reaction is complete, quench with isopropanol.
- Extract the product with diethyl ether, wash with brine, and dry over anhydrous sodium sulfate.
- Purify the crude product by column chromatography on silica gel to yield Propargyl-PEG3-Carboxylic Acid.

Step 2: Synthesis of **Propargyl-PEG3-NHS Ester**

The esterification of the carboxylic acid with N-hydroxysuccinimide is typically mediated by a carbodiimide coupling agent such as dicyclohexylcarbodiimide (DCC) or 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC).

- Materials: Propargyl-PEG3-Carboxylic Acid, N-hydroxysuccinimide (NHS), Dicyclohexylcarbodiimide (DCC) or EDC, Dichloromethane (DCM) or Dimethylformamide (DMF).
- Procedure:
 - Dissolve Propargyl-PEG3-Carboxylic Acid and N-hydroxysuccinimide in anhydrous DCM or DMF.
 - Add DCC or EDC to the solution at 0 °C.
 - Stir the reaction mixture at room temperature overnight.
 - Monitor the reaction by TLC or HPLC.
 - If DCC is used, filter off the dicyclohexylurea (DCU) byproduct.
 - Remove the solvent under reduced pressure.
 - Purify the crude product by column chromatography on silica gel to obtain **Propargyl-PEG3-NHS ester**.

Purity Assessment

Ensuring the high purity of **Propargyl-PEG3-NHS ester** is crucial for its successful application in bioconjugation. Several analytical techniques are employed to determine the purity and confirm the structure of the final product.

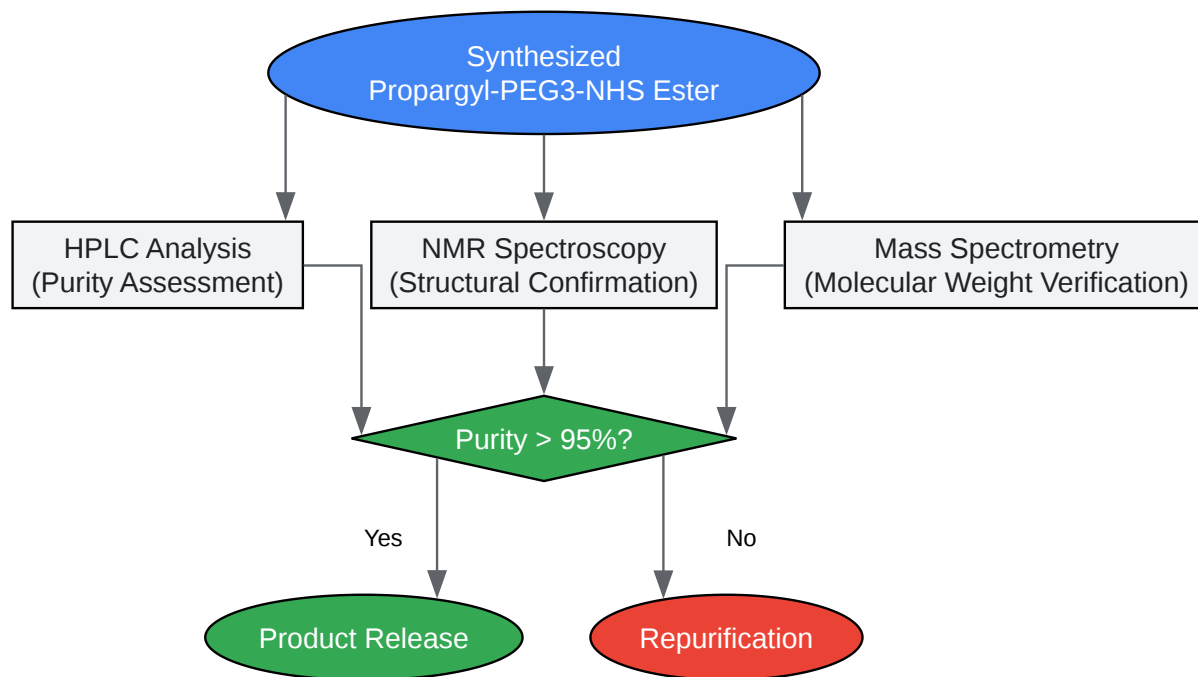
Quantitative Purity Data

The purity of commercially available **Propargyl-PEG3-NHS ester** typically ranges from >90% to 98%. The table below summarizes purity data from various suppliers.

Supplier	Purity Specification	Analytical Method
MedChemExpress	97.0%	Not specified
BroadPharm	98%	NMR
Sigma-Aldrich	97%	Not specified
Precise PEG	> 90%	Not specified
Vector Labs	>95%	HPLC

Analytical Methods and Experimental Protocols

A combination of chromatographic and spectroscopic methods is used to assess the purity and verify the chemical structure of **Propargyl-PEG3-NHS ester**.



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